

"CAS number and molecular structure of 6-Methoxy-7-methylquinoline"

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Compound of Interest

Compound Name: 6-Methoxy-7-methylquinoline

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An In-depth Technical Guide to 6-Methoxy-7-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **6-Methoxy-7-methylquinoline**, a heterocyclic aromatic compound of interest in medicinal chemistry and organic synthesis. We will delve into its core identifiers, molecular structure, physicochemical properties, and its emerging role as a valuable building block in the development of novel therapeutic agents.

Core Identification and Chemical Properties

6-Methoxy-7-methylquinoline is a derivative of quinoline, a bicyclic aromatic compound consisting of a benzene ring fused to a pyridine ring. The structural modifications at the 6th and 7th positions with a methoxy and a methyl group, respectively, significantly influence its chemical reactivity and biological activity.

The primary identifiers and key physicochemical properties are summarized below for quick reference.

Property	Value	Source
CAS Number	467219-83-6	[1][2]
Molecular Formula	C ₁₁ H ₁₁ NO	[1][2][3]
Molecular Weight	173.21 g/mol	[1][2]
Monoisotopic Mass	173.08406 Da	[3]
SMILES	<chem>CC1=CC2=C(C=CC=N2)C=C1OC</chem>	[2][3]
InChI Key	MAYLMLHLAFLKOX-UHFFFAOYSA-N	[3]
XlogP (Predicted)	2.5	[3]

Molecular Structure

The structural arrangement of **6-Methoxy-7-methylquinoline** forms the basis of its chemical behavior. The quinoline core provides a rigid scaffold, while the methoxy and methyl groups offer sites for further functionalization and influence the molecule's electronic properties.

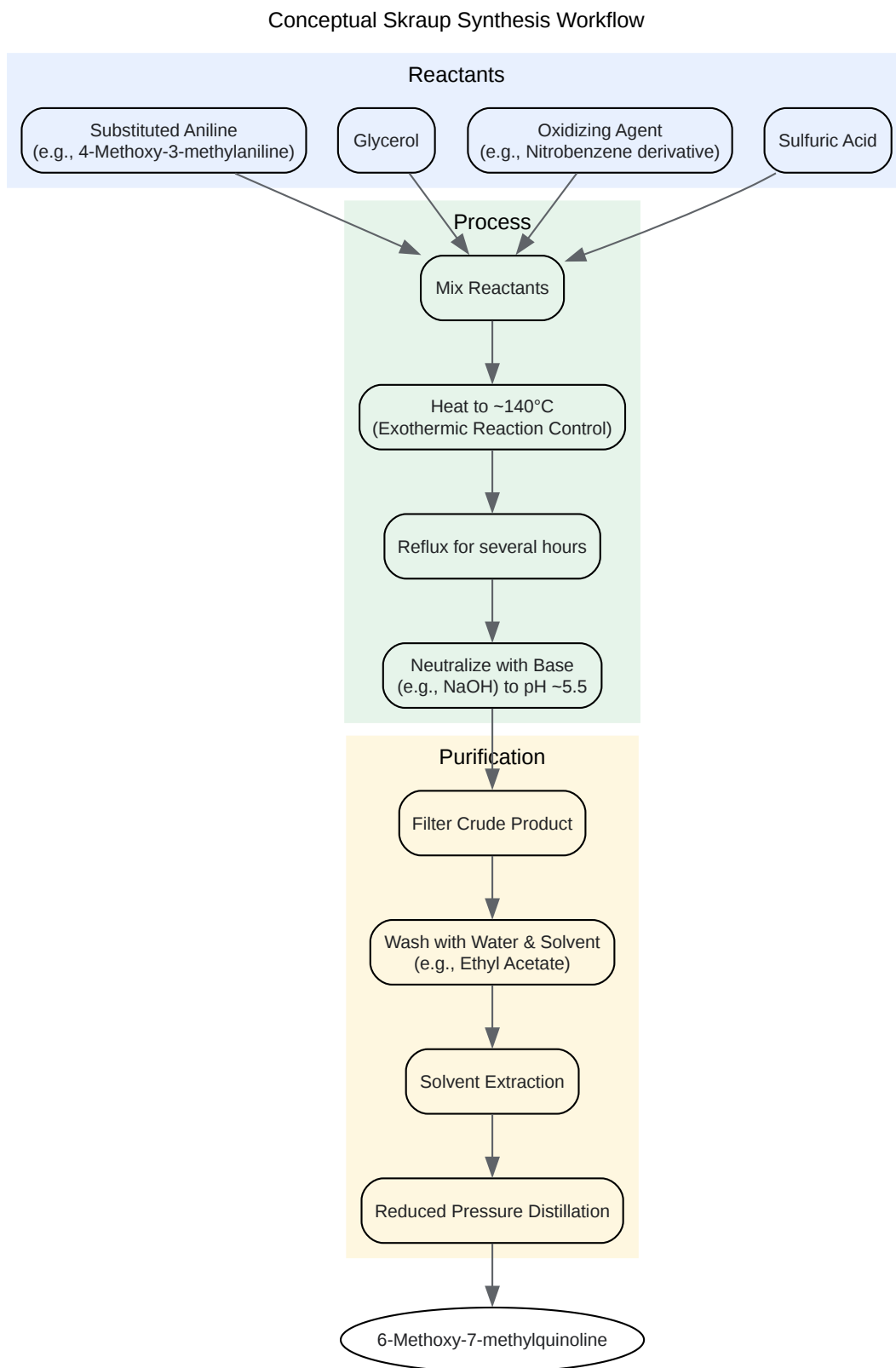
Caption: 2D Molecular Structure of **6-Methoxy-7-methylquinoline**.

Synthesis Pathways

Quinoline and its derivatives are commonly synthesized via the Skraup synthesis. This classic method involves the reaction of an aniline derivative with glycerol, sulfuric acid, and an oxidizing agent. For substituted quinolines like **6-Methoxy-7-methylquinoline**, a suitably substituted aniline serves as the precursor. A similar, well-documented procedure for a related compound, 6-methoxy-8-nitroquinoline, illustrates the harsh but effective conditions of the Skraup reaction, which involves heating the reactants to high temperatures.[4] A general patent for synthesizing 6-methoxyquinoline also details a modified Skraup synthesis using p-methoxyaniline, glycerol, p-methoxy nitrobenzene (as the oxidizing agent), and sulfuric acid.[5]

Conceptual Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a substituted quinoline, based on the principles of the Skraup reaction.



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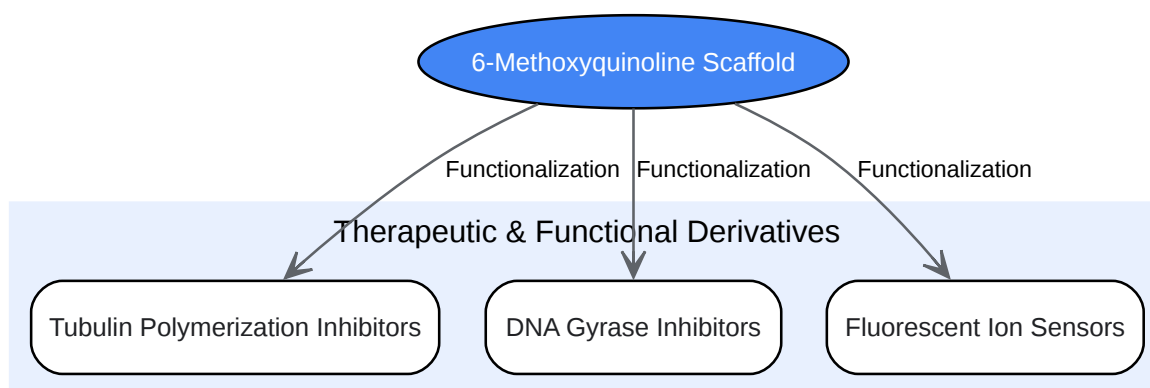
Caption: Generalized workflow for quinoline synthesis via the Skraup method.

Applications in Drug Discovery and Organic Synthesis

While specific applications for **6-Methoxy-7-methylquinoline** are still emerging, the broader class of 6-methoxyquinoline derivatives serves as a crucial scaffold in medicinal chemistry. These compounds are recognized as "privileged structures" due to their ability to bind to a wide range of biological targets.

- **Antiparasitic Agents:** The closely related 6-methoxy-4-methylquinoline core is a key structural motif in potent antileishmanial agents.[6] It forms the backbone of compounds like sitamaquine, an 8-aminoquinoline analog that has progressed to clinical trials for treating visceral leishmaniasis.[6] The mechanism is believed to involve the compounds acting as lipophilic weak bases that accumulate in the parasite, disrupting pH gradients and mitochondrial function.[6]
- **Building Blocks for Complex Molecules:** 6-Methoxyquinoline (the parent compound without the 7-methyl group) is a versatile precursor in the synthesis of various functional molecules.[7] It is used to create fluorescent sensors for ions like zinc and chlorine, potent tubulin polymerization inhibitors for cancer therapy, and inhibitors of bacterial DNA gyrase and topoisomerase for developing new antibiotics.[7]

The diagram below illustrates the role of the 6-methoxyquinoline scaffold as a precursor.



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Caption: Role of the 6-methoxyquinoline scaffold in synthesis.

Safety and Handling

As with any laboratory chemical, proper safety protocols must be observed when handling quinoline derivatives. For the related compound 6-methoxyquinoline, safety data sheets indicate it can cause skin and serious eye irritation.[8]

Recommended Precautions:

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.[9]
- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side shields, and a lab coat.[9][10]
- Handling: Avoid breathing vapors or mists. Wash hands thoroughly after handling.[8][10]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[9]

In case of exposure, follow standard first-aid measures:

- Eyes: Rinse cautiously with water for several minutes.[8]
- Skin: Wash with plenty of soap and water.[8]
- Inhalation: Move to fresh air.[8]
- Ingestion: Rinse mouth and seek medical attention.[8]

Conclusion

6-Methoxy-7-methylquinoline, identified by CAS number 467219-83-6, represents a specific structure within the broader, highly valuable class of quinoline compounds. While detailed research on this particular isomer is still growing, the established importance of the 6-methoxyquinoline scaffold in developing antiparasitic, anticancer, and antibacterial agents underscores its potential. Its synthesis, likely achievable through established methods like the

Skraup reaction, makes it an accessible building block for medicinal chemists. As research continues, **6-Methoxy-7-methylquinoline** may prove to be a key intermediate in the synthesis of next-generation therapeutics.

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References

- 1. 6-Methoxy-7-Methyl-Quinoline | CAS#:467219-83-6 | Chemsrsc [chemsrc.com]
- 2. 6-Methoxy-7-Methyl-Quinoline | 467219-83-6 | STA21983 [biosynth.com]
- 3. PubChemLite - 6-methoxy-7-methylquinoline (C11H11NO) [pubchemlite.lcsb.uni.lu]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. CN103804289A - Method for synthesizing 6-methoxyquinoline - Google Patents [patents.google.com]
- 6. 6-Methoxy-4-methylquinoline|CAS 41037-26-7|Supplier [benchchem.com]
- 7. nbinnno.com [nbinnno.com]
- 8. fishersci.com [fishersci.com]
- 9. aksci.com [aksci.com]
- 10. fishersci.no [fishersci.no]
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